

An In-depth Technical Guide to the Safe Handling of 7-Octenyltrichlorosilane

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Compound of Interest

Compound Name: 7-Octenyltrichlorosilane

Cat. No.: B132810

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety precautions and handling procedures for **7-Octenyltrichlorosilane** (OTS), a versatile organosilicon compound utilized in surface modification, microfluidics, and as a silane coupling agent.^[1] Due to its reactive nature, strict adherence to safety protocols is imperative to mitigate potential hazards.

Chemical and Physical Properties

7-Octenyltrichlorosilane, with the chemical formula C₈H₁₅Cl₃Si, is a colorless liquid that reacts rapidly with water and other protic solvents.^{[1][2]} Understanding its physical and chemical properties is fundamental to its safe handling.

| Property | Value |
|------------------------|---|
| Molecular Weight | 245.65 g/mol ^{[3][4]} |
| Boiling Point | 223-224 °C ^{[2][5][6]} |
| Density | 1.07 g/mL at 25 °C ^{[2][5][6]} |
| Flash Point | 201 °F (93.9 °C) ^[2] |
| Refractive Index | n _{20/D} 1.458 ^{[2][5]} |
| Hydrolytic Sensitivity | Reacts rapidly with moisture, water, and protic solvents ^[2] |

Hazard Identification and Classification

7-Octenyltrichlorosilane is classified as a corrosive substance that causes severe skin burns and eye damage.[\[4\]](#)[\[7\]](#) Inhalation may cause respiratory irritation.[\[8\]](#) Upon exposure to water or open flame, it can release irritating fumes of hydrogen chloride and organic acid vapors.[\[8\]](#)

GHS Hazard Statements:

- H314: Causes severe skin burns and eye damage.[\[4\]](#)[\[7\]](#)

Precautionary Statements (Selected):

- P260: Do not breathe dust/fume/gas/mist/vapors/spray.[\[2\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[2\]](#)
- P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[\[2\]](#)
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[\[2\]](#)
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[2\]](#)
- P310: Immediately call a POISON CENTER or doctor/physician.[\[2\]](#)

Detailed Protocols for Safe Handling and Emergencies

Adherence to the following protocols is crucial for minimizing risks associated with **7-Octenyltrichlorosilane**.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense.

| PPE Category | Specification |
|--------------------------|---|
| Eye/Face Protection | Chemical goggles or a face shield. Contact lenses should not be worn. [8] |
| Hand Protection | Neoprene or nitrile rubber gloves. Gloves must be inspected prior to use. [8] |
| Skin and Body Protection | Wear suitable protective clothing to prevent skin contact. [8] |
| Respiratory Protection | Use a NIOSH-certified combination organic vapor/acid gas (yellow cartridge) respirator where inhalation exposure may occur. [8] For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. [3] |

Laboratory Handling and Storage Protocol

Handling:

- Ventilation: Always work in a well-ventilated area, preferably under a chemical fume hood, to prevent the accumulation of vapors.[\[8\]](#)[\[9\]](#)
- Avoid Contact: Avoid all eye and skin contact, and do not breathe vapors or mist.[\[8\]](#)
- Ignition Sources: Keep away from open flames, hot surfaces, and sources of ignition.[\[10\]](#)
- Water Contact: Keep the workplace dry and never allow the product to come into contact with water during handling.[\[10\]](#)
- Hygiene: Wash hands thoroughly after handling.[\[2\]](#) Contaminated clothing should be washed before reuse.[\[2\]](#)[\[8\]](#)

Storage:

- Container: Keep the container tightly closed in a dry and well-ventilated place.[\[3\]](#)[\[9\]](#)

- Location: Store in a cool place, designated as a corrosives area.[3][9]
- Security: Store locked up or in an area accessible only to qualified or authorized personnel. [2][10]
- Incompatibilities: Keep away from water and incompatible materials.

Accidental Release Measures

In the event of a spill, follow these procedures:

- Evacuation: Evacuate unnecessary personnel from the area.[3][8]
- Ventilation: Ensure adequate ventilation.[3]
- Personal Protection: Wear appropriate personal protective equipment as described in Section 3.1.[8]
- Containment: Contain the spill with dikes or absorbents to prevent migration into sewers or streams.[8]
- Clean-up: Use an absorbent material to collect the spill. Sweep or shovel the material into an appropriate container for disposal.[8]
- Environmental Precautions: Prevent entry into sewers and public waters. Notify authorities if the liquid enters sewers or public waters.[8]

First-Aid Procedures

Immediate medical attention is required for any exposure.

| Exposure Route | First-Aid Protocol |
|----------------|---|
| Inhalation | Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[3] |
| Skin Contact | Immediately wash off with soap and plenty of water. Take off immediately all contaminated clothing. Get immediate medical advice/attention.[3][8] |
| Eye Contact | Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. Remove contact lenses if present and easy to do.[3][8] |
| Ingestion | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[3] |

Fire-Fighting Measures

Suitable Extinguishing Media:

- Water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]

Unsuitable Extinguishing Media:

- Water may be unsuitable as it can react with the substance to produce irritating fumes.[8]

Specific Hazards:

- Irritating fumes of hydrogen chloride and organic acid vapors may develop when the material is exposed to water or open flame.[8]

Protective Equipment:

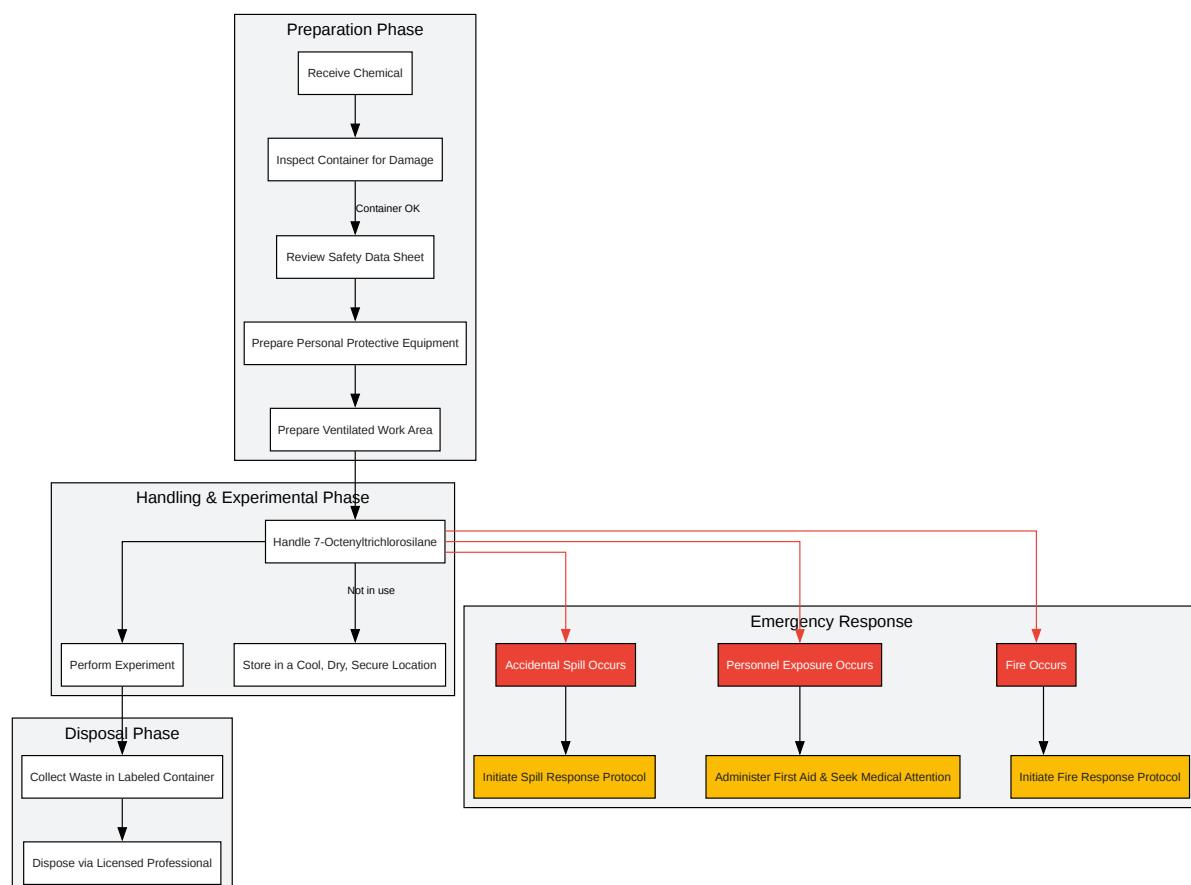
- Wear self-contained breathing apparatus and full protective gear.[3][8]

Waste Disposal

Dispose of **7-Octenyltrichlorosilane** and its containers in accordance with local, regional, and national regulations. It is recommended to use a licensed professional waste disposal service. [3] Do not dispose of waste into the sewer system.[8] Contaminated packaging should be disposed of as an unused product.[3]

Logical Workflow for Safe Handling

The following diagram illustrates the key decision points and actions for the safe handling of **7-Octenyltrichlorosilane** from receipt to disposal.

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Caption: Workflow for the safe handling of **7-Octenyltrichlorosilane**.

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